

Personal protective equipment for handling N-Boc-DL-2-amino-1-pentanol

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Compound of Interest

Compound Name: *N-Boc-DL-2-amino-1-pentanol*

Cat. No.: *B069037*

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Essential Safety and Handling Guide for N-Boc-DL-2-amino-1-pentanol

Disclaimer: A specific Safety Data Sheet (SDS) for **N-Boc-DL-2-amino-1-pentanol** (CAS 179684-02-7) is not publicly available. The following guidance is based on the chemical structure, which includes a combustible aliphatic backbone, a primary alcohol, and an N-Boc protected amine, as well as safety data for structurally similar compounds. Researchers should handle this chemical with caution and adhere to rigorous laboratory safety standards. The information provided here is for guidance and does not replace a formal risk assessment.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **N-Boc-DL-2-amino-1-pentanol**.

Personal Protective Equipment (PPE)

Given the presence of functional groups that can cause irritation or be harmful, a comprehensive PPE strategy is crucial. The following table summarizes the recommended PPE for handling **N-Boc-DL-2-amino-1-pentanol**.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against potential splashes that could cause serious eye irritation or damage.
Skin Protection	Nitrile rubber gloves (or other chemically resistant gloves), a lab coat, and closed-toe shoes.	To prevent skin contact, which may cause irritation or dermatitis with prolonged exposure.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	To minimize inhalation of any vapors or aerosols, which may cause respiratory tract irritation.

Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is vital to ensure the safety of laboratory personnel and the integrity of the experiment.

Engineering Controls:

- Always handle **N-Boc-DL-2-amino-1-pentanol** in a well-ventilated laboratory.
- For procedures that may generate aerosols or involve heating, use a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.^[1]

Handling Procedures:

- Before use, inspect the container for any damage or leaks.

- Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe vapors or mists.
- Use spark-proof tools and explosion-proof equipment if there is a risk of ignition.
- Ground and bond containers when transferring material to prevent static discharge.
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[2\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

Disposal Plan

Proper disposal of **N-Boc-DL-2-amino-1-pentanol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Chemical Disposal:

- Dispose of waste **N-Boc-DL-2-amino-1-pentanol** as hazardous chemical waste.
- Do not pour down the drain or dispose of with regular trash.
- Collect waste in a designated, properly labeled, and sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

Contaminated Materials Disposal:

- Any materials, such as gloves, paper towels, or weighing boats, that come into direct contact with **N-Boc-DL-2-amino-1-pentanol** should be considered contaminated.

- Place all contaminated disposable materials in a sealed bag or container and dispose of as hazardous waste.
- Decontaminate reusable glassware and equipment thoroughly before reuse.

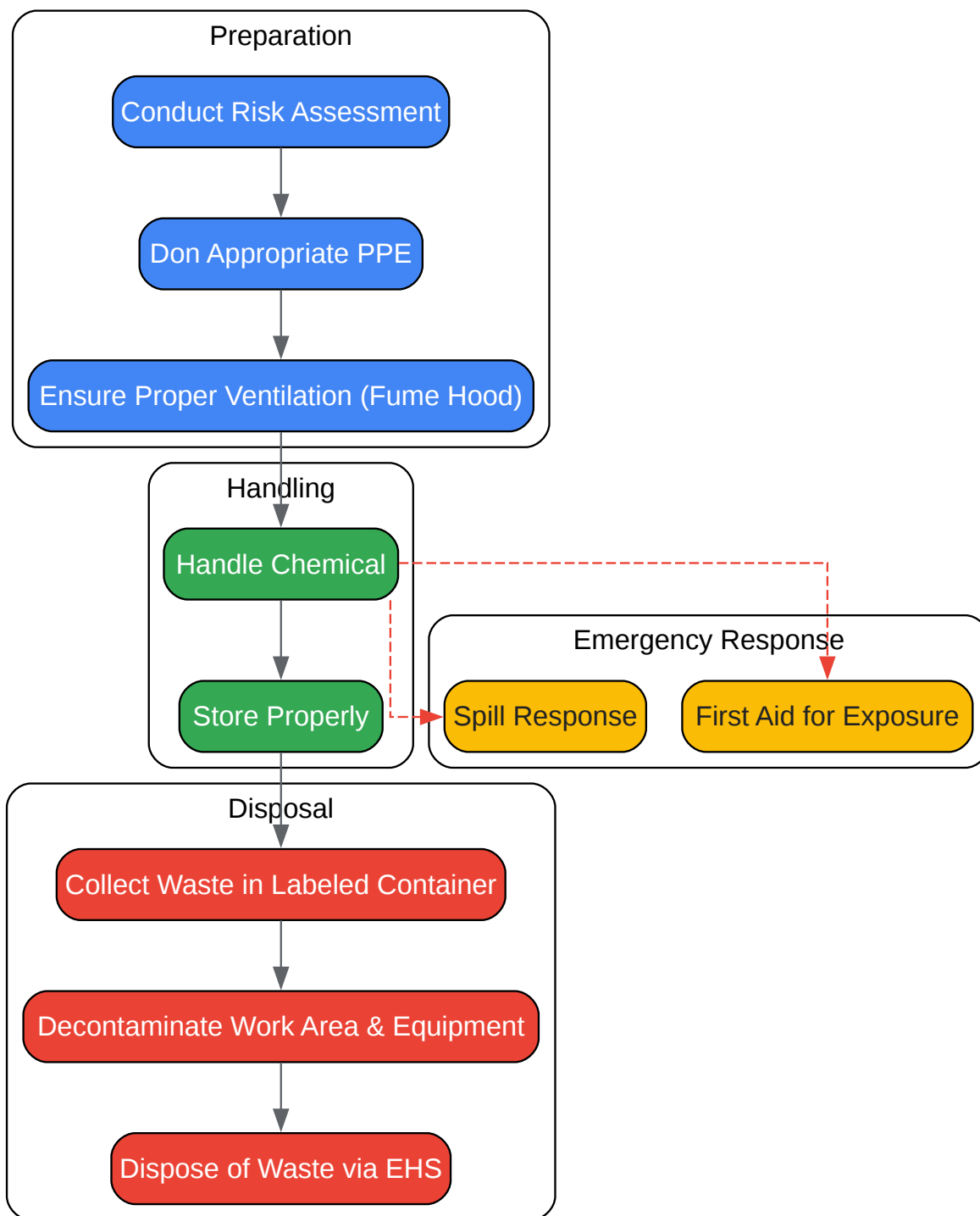
Quantitative Data

No specific occupational exposure limits have been established for **N-Boc-DL-2-amino-1-pentanol**. The following table provides data for a structurally related compound, 1-Pentanol, for reference.

Parameter	Value	Reference Compound
Flash Point	33 °C (91.4 °F)	1-Pentanol
Autoignition Temperature	300 °C (572 °F)	1-Pentanol
Lower Explosion Limit	1.2%	1-Pentanol
Upper Explosion Limit	10.0%	1-Pentanol

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **N-Boc-DL-2-amino-1-pentanol**, from preparation to disposal.



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References

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